

2,4,6-Triaminopyrimidine: A Potential Prebiotic Nucleic Acid Base Analog

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Compound of Interest

Compound Name: 2,4,6-Triaminopyrimidine

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Abstract

The origin of life and the nature of the first genetic material are central questions in prebiotic chemistry. The "RNA world" hypothesis posits that ribonucleic acid (RNA) was the primary genetic and catalytic molecule. However, the prebiotic synthesis of canonical nucleobases and their subsequent incorporation into functional polymers under plausible early Earth conditions presents significant challenges. This has led to the exploration of alternative nucleobase analogs that could have formed more readily and functioned in a primordial genetic system. **2,4,6-triaminopyrimidine (TAP)** has emerged as a compelling candidate for such a prebiotic nucleic base analog. Its simple structure, potential for robust prebiotic synthesis, and ability to form stable base pairs with complementary molecules like cyanuric acid and barbituric acid make it a focal point of origin-of-life research. This technical guide provides a comprehensive overview of TAP, including its physicochemical properties, synthesis, potential role in prebiotic information transfer, and experimental methodologies for its study.

Physicochemical Properties of 2,4,6-Triaminopyrimidine (TAP)

TAP is a pyrimidine derivative with three amino groups at positions 2, 4, and 6.^[1] This symmetrical arrangement of hydrogen bond donors facilitates strong and specific interactions with complementary acceptor molecules.

Property	Value	Reference
Molecular Formula	C ₄ H ₇ N ₅	
Molar Mass	125.13 g/mol	
Appearance	White to off-white crystalline solid/powder	[1]
Melting Point	249-251 °C	
Solubility in Water (20 °C)	36.5 g/kg	[1]
Solubility in Methanol (20 °C)	22.7 g/kg	[1]
Solubility in Ethanol (20 °C)	4.5 g/kg	[1]

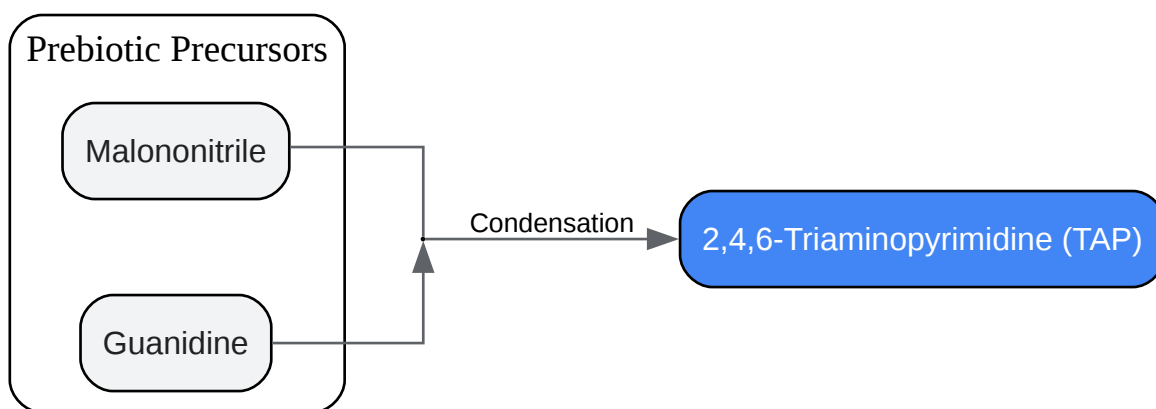
Note: Pure TAP is sensitive to oxidation and can form dark brown products upon exposure to air.[1]

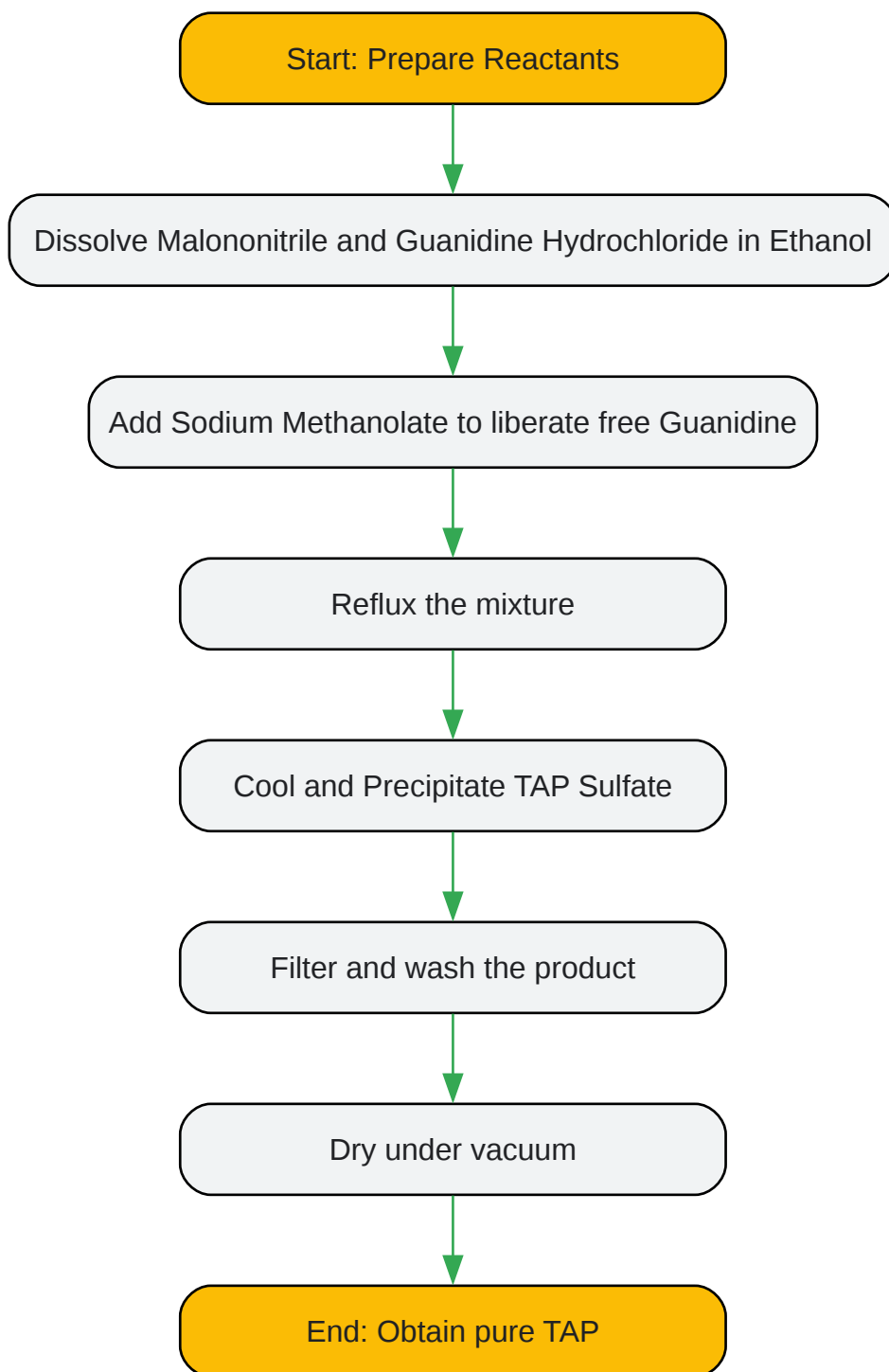
Prebiotic Synthesis of 2,4,6-Triaminopyrimidine

A key advantage of TAP as a prebiotic nucleobase is its plausible synthesis from simple precursors likely abundant on the early Earth.

Synthesis from Malononitrile and Guanidine

The classical synthesis of TAP was reported by Wilhelm Traube in 1905, involving the condensation of malonic acid dinitrile (malononitrile) and guanidine.[1] This reaction pathway is considered prebiotically plausible.





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References

- 1. 2,4,6-Triaminopyrimidine - Wikipedia [en.wikipedia.org]
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